Application Note: A Validated HPLC Method for the Quantification of Eriodictin

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Compound of Interest

Compound Name:	*Eriodictin*
CAS No.:	*480-35-3*
Cat. No.:	*B12775771*

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Introduction

Eriodictin, a flavonoid predominantly found in citrus fruits and medicinal plants such as Yerba Santa (Eriodictyon californicum), has garnered significant attention for its potential therapeutic properties, including antioxidant, anti-inflammatory, and neuroprotective effects.[1] Accurate and precise quantification of **Eriodictin** in various matrices is crucial for quality control of herbal products, pharmacokinetic studies, and the development of new therapeutic agents. High-Performance Liquid Chromatography (HPLC) is a powerful analytical technique widely used for the separation, identification, and quantification of phytochemicals like **Eriodictin**.[2] This application note provides a detailed, validated HPLC method for the reliable quantification of **Eriodictin**.

Principle of the Method

This method utilizes Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) coupled with Ultraviolet (UV) detection. The separation is achieved on a C18 stationary phase, which retains the analyte based on its hydrophobicity. A gradient elution with a mobile phase

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consisting of an aqueous solution with an acid modifier and an organic solvent allows for the efficient separation of **Eriodictin** from other components in the sample matrix. Quantification is performed by comparing the peak area of **Eriodictin** in the sample to a calibration curve generated from standards of known concentrations.

Physicochemical Properties of Eriodictin

Property	Value	Reference
Chemical Formula	$C_{21}H_{22}O_{10}$	[1]
Molar Mass	434.39 g/mol	[1]
IUPAC Name	(2S)-2-(3,4-dihydroxyphenyl)-5-hydroxy-7-{[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyl-2-oxanyl]oxy}-2,3-dihydrochromen-4-one	[1]
Synonyms	Eriodictyol 7-rhamnoside, Eriodictyol-L-rhamnoside	[1]

Experimental Protocols

Materials and Reagents

- **Eriodictin** standard (purity ≥ 98%)
- HPLC grade acetonitrile
- HPLC grade methanol
- Formic acid (analytical grade)
- Ultrapure water
- Plant material (e.g., dried Yerba Santa leaves)

Instrumentation

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- HPLC system equipped with a quaternary pump, autosampler, column oven, and a Diode Array Detector (DAD) or UV-Vis detector.
- Analytical balance
- Ultrasonic bath
- Centrifuge
- Vortex mixer
- Syringe filters (0.45 µm)

Chromatographic Conditions

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient Elution	0-25 min: 15-40% B25-30 min: 40-80% B30-35 min: 80% B35-40 min: 80-15% B40-45 min: 15% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	288 nm

Note: A closely related compound, homoeriodictyol, has a UV detection maximum at 288 nm, which is a suitable starting point for **Eriodictin**.[3] Optimization may be required for specific instruments and matrices.

Preparation of Standard Solutions

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- Stock Standard Solution (1 mg/mL): Accurately weigh 10 mg of **Eriodictin** standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with methanol to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation (from Plant Material)

- Grinding: Grind the dried plant material to a fine powder.
- Extraction: Accurately weigh 1 g of the powdered plant material into a centrifuge tube. Add 20 mL of 80% methanol.
- Ultrasonication: Sonicate the mixture for 30 minutes in an ultrasonic bath.
- Centrifugation: Centrifuge the mixture at 4000 rpm for 15 minutes.
- Collection: Carefully transfer the supernatant to a clean flask.
- Re-extraction: Repeat the extraction process (steps 2-5) twice more on the plant residue.
- Pooling and Filtration: Combine all the supernatants and filter through a 0.45 µm syringe filter before HPLC analysis.

Method Validation

The developed HPLC method was validated according to the International Council for Harmonisation (ICH) guidelines for linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ).

Linearity

The linearity of the method was evaluated by analyzing the working standard solutions at six different concentrations. The calibration curve was constructed by plotting the peak area against the concentration of **Eriodictin**.

Precision

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The precision of the method was determined by analyzing six replicate injections of a standard solution (50 µg/mL) on the same day (intra-day precision) and on three different days (inter-day precision). The results are expressed as the relative standard deviation (%RSD).

Accuracy

The accuracy of the method was assessed by a recovery study. A known amount of **Eriodictin** standard was added to a pre-analyzed sample at three different concentration levels (80%, 100%, and 120%). The spiked samples were then analyzed, and the percentage recovery was calculated.

Limit of Detection (LOD) and Limit of Quantification (LOQ)

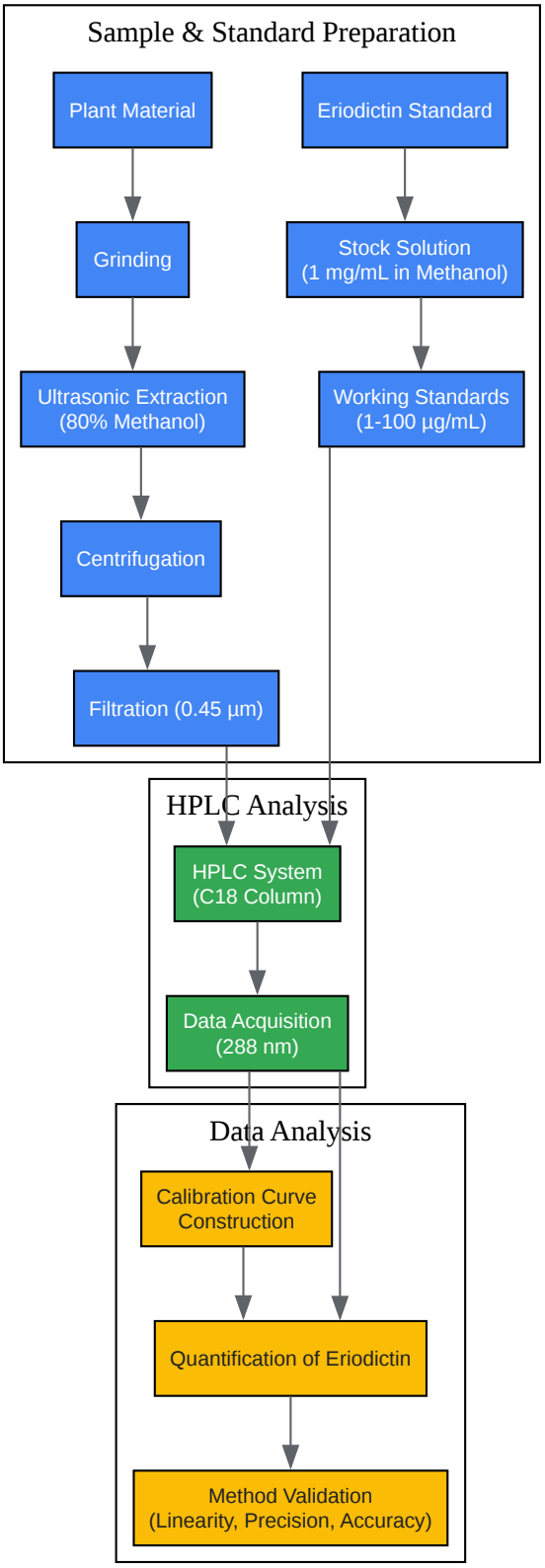
LOD and LOQ were determined based on the standard deviation of the response and the slope of the calibration curve.

Quantitative Data Summary

Validation Parameter	Result
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Intra-day Precision (%RSD)	< 2.0%
Inter-day Precision (%RSD)	< 3.0%
Accuracy (Recovery %)	98.5% - 102.3%
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.5 µg/mL

Experimental Workflow and Signaling Pathway Diagrams

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Caption: Experimental workflow for the HPLC quantification of **Eriodictin**.

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Conclusion

The described HPLC method provides a simple, accurate, and reliable approach for the quantification of **Eriodictin** in plant materials. This validated method can be effectively utilized for the quality control of herbal medicines and in various stages of drug development and research involving this promising flavonoid.

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